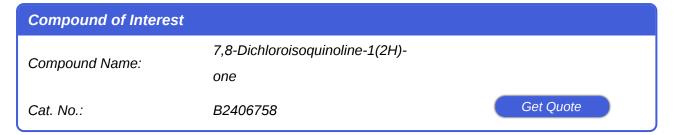


## 7,8-Dichloroisoquinoline-1(2H)-one CAS number and identifiers

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# 7,8-Dichloroisoquinoline-1(2H)-one: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **7,8-Dichloroisoquinoline-1(2H)-one**, a heterocyclic compound of interest in medicinal chemistry. Due to the limited availability of direct experimental data for this specific molecule, this document outlines a putative synthetic pathway and compiles relevant data from closely related analogs to serve as a valuable resource for researchers.

## **Compound Identification**

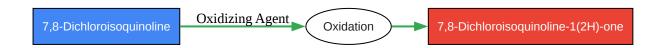
While a specific CAS number for **7,8-Dichloroisoquinoline-1(2H)-one** is not readily found in public databases, key identifiers for structurally related and precursor compounds are provided below. These serve as a critical reference for sourcing starting materials and for characterizing potential products.



Identifier	7,8-Dichloro-1,2,3,4- tetrahydroisoquinoline	7-Chloroisoquinolin-3(2H)- one
CAS Number	61563-24-4[1]	1175272-80-6[2]
PubChem CID	123920[1]	-
Molecular Formula	C <sub>9</sub> H <sub>9</sub> Cl <sub>2</sub> N[1]	C <sub>9</sub> H <sub>6</sub> CINO[2]
Molecular Weight	202.08 g/mol	179.6 g/mol [2]
IUPAC Name	7,8-dichloro-1,2,3,4- tetrahydroisoquinoline[1]	7-chloro-2,3- dihydroisoquinolin-3-one
Synonyms	DCTQ, SKF 64139[1]	3(2H)-Isoquinolinone, 7-chloro-

## **Proposed Synthetic Pathway**

A plausible synthetic route to **7,8-Dichloroisoquinoline-1(2H)-one** can be conceptualized starting from the more readily available precursor, **7,8-dichloroisoquinoline**. This proposed pathway involves a key oxidation step.



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Caption: Proposed synthesis of **7,8-Dichloroisoquinoline-1(2H)-one**.

## **Experimental Protocols**

Detailed experimental procedures for the synthesis of key precursors are outlined below. These protocols are based on established literature methods for analogous compounds.

## Synthesis of 7,8-Dichloro-1,2,3,4-tetrahydroisoquinoline

This procedure describes the reduction of 7,8-dichloroisoquinoline hydrochloride to its tetrahydro- derivative.



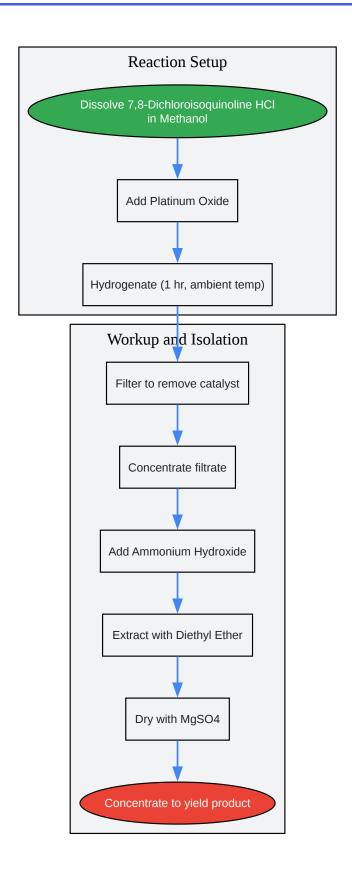
#### Materials:

- 7,8-Dichloroisoquinoline hydrochloride
- Platinum oxide (Adams' catalyst)
- Methanol
- · Ammonium hydroxide
- · Diethyl ether
- · Magnesium sulfate

#### Procedure:

- Dissolve 7,8-dichloroisoquinoline hydrochloride in methanol.
- · Add platinum oxide to the solution.
- Hydrogenate the mixture at ambient temperature for 1 hour.
- Filter the reaction mixture to remove the catalyst.
- Concentrate the filtrate under reduced pressure.
- Treat the residue with ammonium hydroxide to convert the hydrochloride salt to the free base.
- Extract the aqueous solution with diethyl ether.
- Dry the combined ether extracts with magnesium sulfate.
- Filter and concentrate the ether solution to yield 7,8-dichloro-1,2,3,4-tetrahydroisoquinoline as the residue[3].





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Caption: Workflow for the synthesis of 7,8-dichloro-1,2,3,4-tetrahydroisoquinoline.

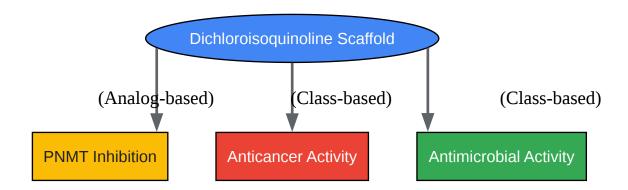


## **Potential Biological Activity**

The biological activity of **7,8-Dichloroisoquinoline-1(2H)-one** has not been explicitly reported. However, the activity of the closely related 7,8-dichloro-1,2,3,4-tetrahydroisoquinoline suggests potential avenues for investigation.

7,8-Dichloro-1,2,3,4-tetrahydroisoquinoline is a known potent and reversible inhibitor of phenylethanolamine N-methyltransferase (PNMT)[1]. PNMT is an enzyme that catalyzes the conversion of norepinephrine to epinephrine. Inhibition of this enzyme can have implications for conditions related to the adrenergic system.

The broader class of quinoline and isoquinoline derivatives exhibit a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties[4][5]. Specifically, derivatives of 7-chloroquinoline have been investigated for their antiproliferative activity against various cancer cell lines[6].



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Caption: Potential biological activities of dichloroisoquinoline derivatives.

## Conclusion

While **7,8-Dichloroisoquinoline-1(2H)-one** remains a largely uncharacterized compound, this technical guide provides a foundational understanding for researchers. By leveraging data from structurally similar molecules, a viable synthetic approach and potential areas of biological investigation are proposed. Further research is warranted to isolate and characterize this compound and to explore its pharmacological profile.



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